

Initial toxicity screening of Thiotraniliprole on target pests

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Compound of Interest

Compound Name: Thiotraniliprole

Cat. No.: B15141094

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An In-depth Technical Guide to the Initial Toxicity Screening of **Thiotraniliprole** on Target Pests

Introduction

Thiotraniliprole is a novel insecticide belonging to the anthranilic diamide class, a significant group of modern pest control agents.[1][2] Like other diamides, it is recognized for its efficacy against a broad spectrum of chewing and sucking insect pests, particularly lepidopteran larvae.[2] Its development is a part of the ongoing effort to manage insecticide resistance and provide more selective options for integrated pest management (IPM) programs.[3] This guide provides a technical overview of the initial toxicity screening of **Thiotraniliprole**, focusing on its mode of action, experimental protocols for toxicity assessment, and the presentation of toxicological data.

Core Mechanism: Mode of Action

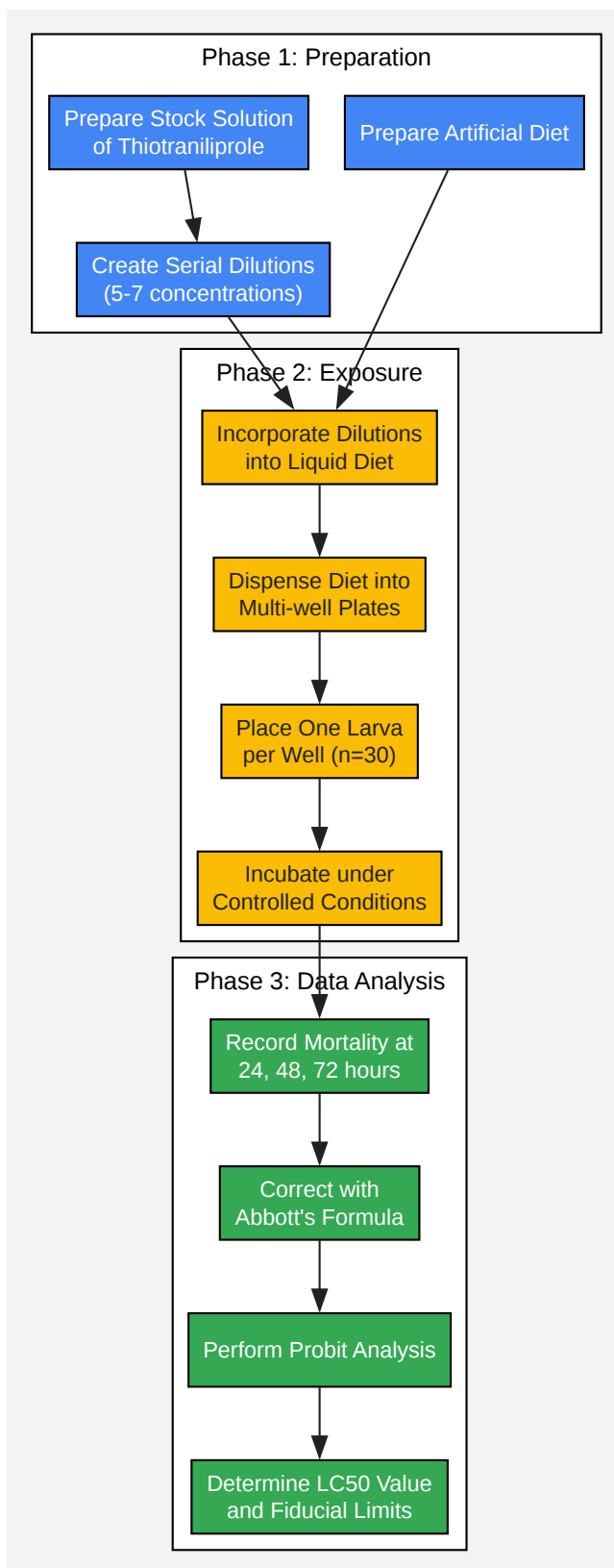
Thiotraniliprole, consistent with other Group 28 insecticides as classified by the Insecticide Resistance Action Committee (IRAC), functions as a ryanodine receptor (RyR) modulator.[1][4] The insect ryanodine receptor is a large conductance, ligand-gated calcium channel located on the sarcoplasmic and endoplasmic reticulum of muscle and nerve cells.[5]

The primary mode of action involves the following steps:

- **Ingestion and Binding:** The insecticide is primarily active through ingestion by the target pest.[1][4] Once ingested, it binds to the insect's ryanodine receptors.[5]

- **Channel Activation:** This binding locks the RyR in an open state, leading to an uncontrolled and continuous release of stored calcium ions (Ca^{2+}) from the sarcoplasmic reticulum into the cytoplasm of muscle cells.[\[5\]](#)
- **Muscle Dysfunction:** The sustained high concentration of intracellular Ca^{2+} disrupts normal muscle contraction, causing rapid muscle paralysis.[\[1\]](#)[\[2\]](#)
- **Cessation of Feeding and Lethality:** Affected insects quickly cease all movement and feeding. This paralysis ultimately leads to lethargy and death of the pest.[\[5\]](#)

This mode of action is highly selective for insect RyRs over their mammalian counterparts, contributing to the favorable safety profile of diamide insecticides for non-target organisms.[\[6\]](#)



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